

Application Notes and Protocols for SR2211 In Vitro Experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SR2211

Cat. No.: B610972

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This document provides detailed protocols for the preparation of **SR2211** stock solutions for in vitro experiments. **SR2211** is a potent and selective inverse agonist of the Retinoic acid receptor-related Orphan Receptor gamma (ROR γ), a key regulator of T helper 17 (Th17) cell differentiation and pro-inflammatory cytokine production.^{[1][2][3]} These protocols are intended to ensure accurate and reproducible experimental results.

Chemical Properties and Bioactivity

SR2211, with a molecular weight of 527.48 g/mol, selectively binds to ROR γ with a K_i of 105 nM and acts as an inverse agonist with an IC_{50} of approximately 320 nM.^{[1][4]} It demonstrates minimal activity at other nuclear receptors such as ROR α , liver X receptor α (LXR α), and farnesoid X receptors (FXR).^{[1][5]} The primary mechanism of action of **SR2211** is the suppression of ROR γ 's transcriptional activity, leading to the inhibition of Interleukin-17 (IL-17) and IL-23 receptor gene expression.^{[6][7]}

Quantitative Data Summary

The following table summarizes the key quantitative data for **SR2211**:

Parameter	Value	Reference
Molecular Weight	527.48 g/mol	[1] [8]
Formula	C ₂₆ H ₂₄ F ₇ N ₃ O	[1]
CAS Number	1359164-11-6	[1]
K _i (ROR _γ)	105 nM	[1] [4]
I _C ₅₀ (ROR _γ)	~320 nM	[1] [4]
Solubility in DMSO	≥ 20 mg/mL (up to 100 mM)	[1] [5] [9]
Solubility in DMF	20 mg/mL	[5]
Solubility in Ethanol	10 mg/mL	[5]
Storage (Powder)	-20°C for up to 3 years	[9]
Storage (Stock Solution)	-80°C for up to 1 year; -20°C for up to 1 month	[4] [9]

Experimental Protocols

Protocol 1: Preparation of a 10 mM SR2211 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SR2211** in Dimethyl Sulfoxide (DMSO), a common solvent for in vitro studies.

Materials:

- **SR2211** powder
- Anhydrous/molecular biology grade DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Analytical balance

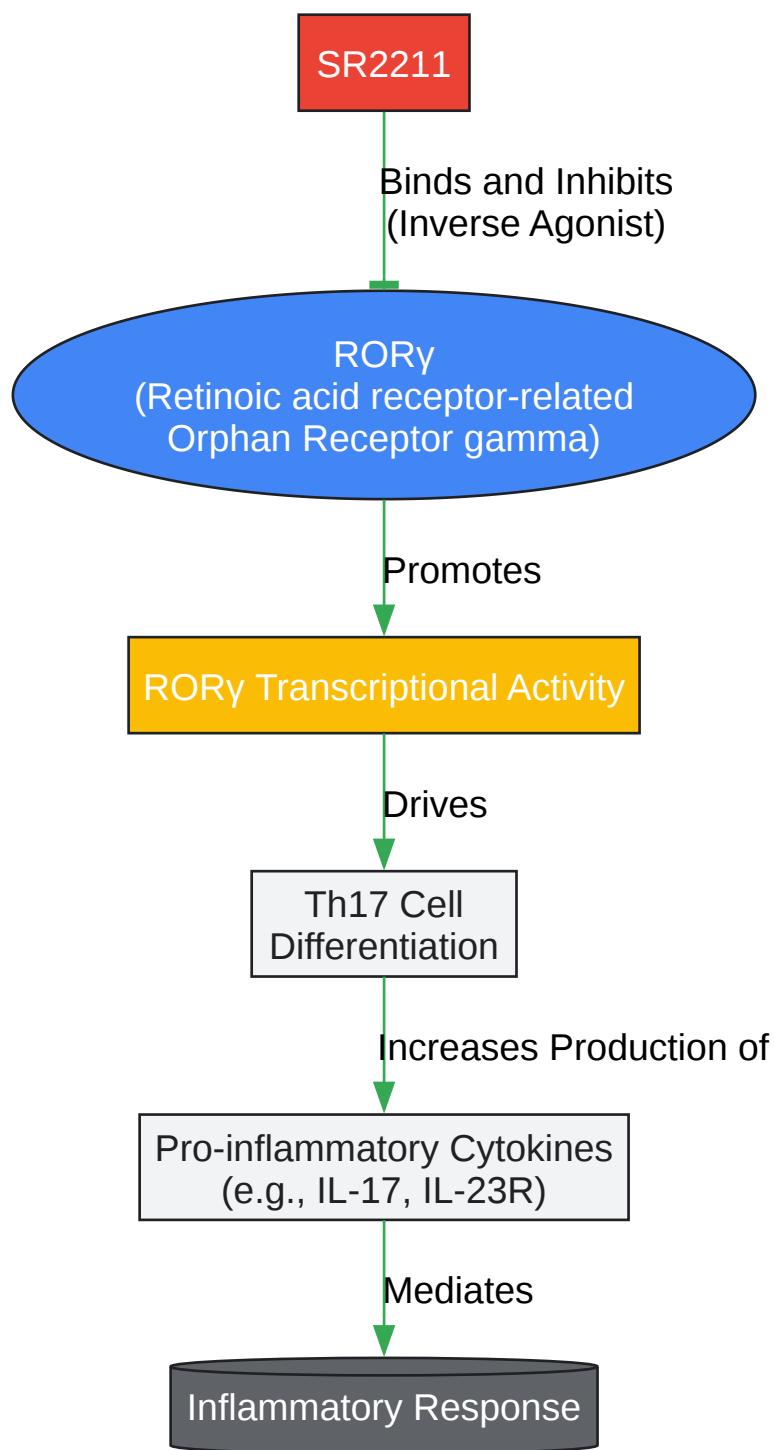
Procedure:

- Equilibration: Allow the **SR2211** powder vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh out 1 mg of **SR2211** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Solvent Addition: Based on the molecular weight of 527.48 g/mol, calculate the volume of DMSO required. For 1 mg of **SR2211** to make a 10 mM stock solution, add 189.58 μ L of DMSO.
- Dissolution: Add the calculated volume of DMSO to the microcentrifuge tube containing the **SR2211** powder.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.[9]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[4][9]

Note on DMSO Concentration in Cell Culture: When preparing working solutions for cell-based assays, ensure the final concentration of DMSO in the cell culture medium does not exceed 0.1% to avoid solvent-induced cytotoxicity.[9]

Visualizations

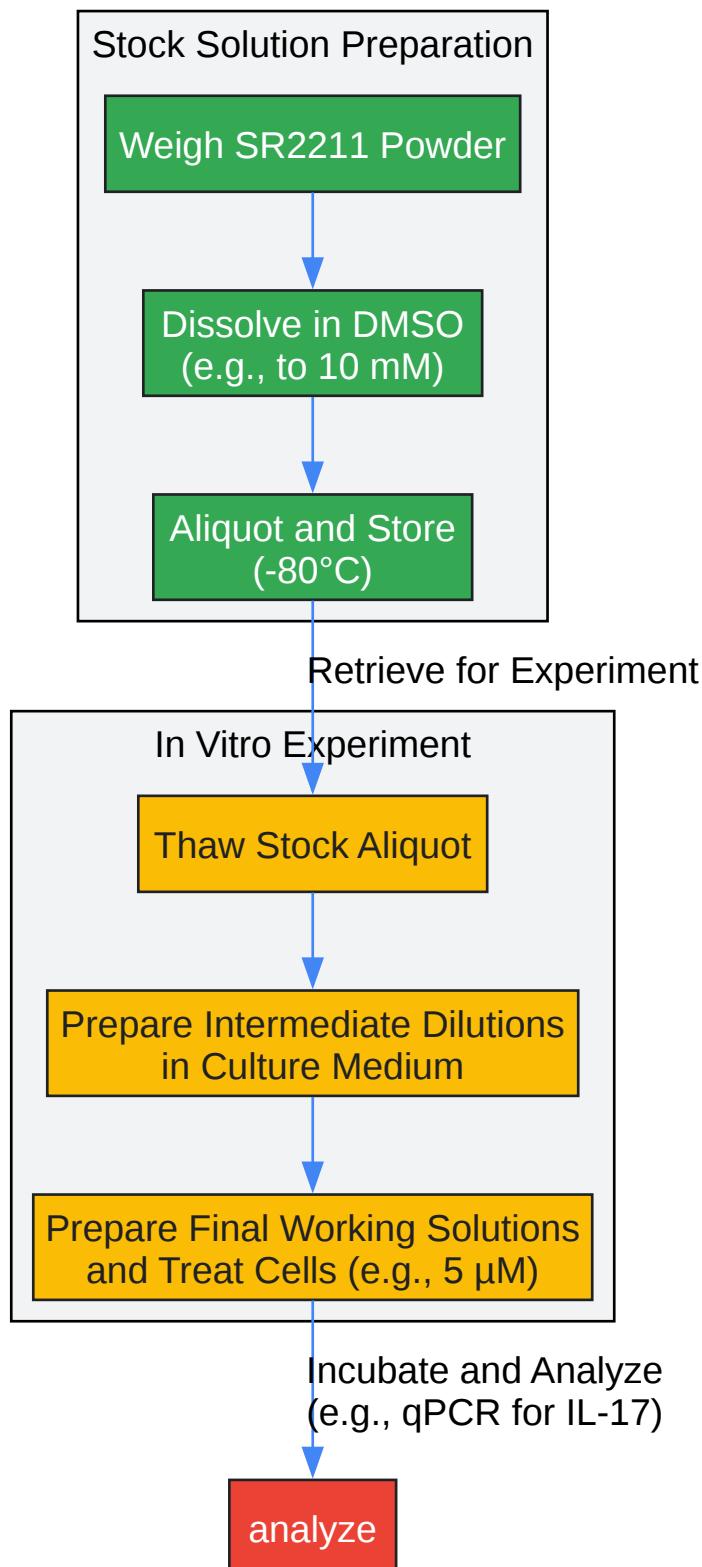
SR2211 Mechanism of Action



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Caption: **SR2211** acts as an inverse agonist, inhibiting ROR γ and downstream inflammatory pathways.

Experimental Workflow: Preparing SR2211 Working Solutions



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Caption: Workflow for preparing **SR2211** working solutions from a stock for in vitro experiments.

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